

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Iron(II) Sulfate

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Compound of Interest

Compound Name: *Sulphate heptahydrate*

CAS No.: *642485-72-1*

Cat. No.: *B12583991*

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Introduction

Iron(II) sulfate, also known as ferrous sulfate, is a vital iron supplement used to treat and prevent iron deficiency anemia. Accurate quantification of the iron(II) content in pharmaceutical formulations is crucial for ensuring product quality, safety, and efficacy. High-performance liquid chromatography (HPLC) offers a robust and reliable analytical technique for the determination of iron(II) sulfate in various sample matrices, providing advantages in terms of specificity, sensitivity, and efficiency over traditional methods like titrimetry or spectrophotometry.

This application note details a reversed-phase HPLC (RP-HPLC) method for the analysis of iron(II) sulfate, providing a comprehensive protocol, system suitability parameters, and performance data. The described methodology is suitable for quality control and research environments in the pharmaceutical and drug development sectors.

Principle of the Method

Direct analysis of iron(II) by reversed-phase HPLC with UV detection is challenging due to its lack of a strong chromophore. The presented method overcomes this by employing an ion-pairing agent in the mobile phase. The ion-pairing reagent forms a complex with the iron(II) ions, which can then be retained on a non-polar stationary phase and detected by a UV detector. This approach allows for the separation of the iron(II) complex from excipients and potential degradation products in the sample matrix.

An alternative method using Hydrophilic Interaction Chromatography (HILIC) with an Evaporative Light Scattering Detector (ELSD) is also discussed, which offers a different selectivity and detection mechanism.

Experimental Protocols

Method 1: Reversed-Phase HPLC with UV Detection

This protocol is based on a validated method for the determination of elemental iron in ferrous sulfate drug products.[\[1\]](#)[\[2\]](#)[\[3\]](#)

1. Instrumentation and Materials

- HPLC system with a pump, autosampler, column oven, and UV detector
- Data acquisition and processing software
- Analytical balance
- Volumetric flasks and pipettes
- pH meter
- Sonicator
- Syringe filters (0.45 μm)
- Column: TSK-GEL Super octadecylsilyl (ODS), 50 x 4.6 mm, 2 μm particle size[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mobile Phase: 0.06 M methanesulfonic acid in a 40:60 (v/v) mixture of water and acetonitrile.
[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Standard: Iron(II) sulfate heptahydrate, reference standard
- Sample: Iron(II) sulfate tablets or drug product

2. Preparation of Solutions

- Mobile Phase Preparation: Prepare a 0.06 M solution of methanesulfonic acid. Mix the appropriate volume of this solution with HPLC-grade water and acetonitrile to achieve a 40:60 (v/v) ratio. For example, to prepare 1 L of mobile phase, mix 400 mL of 0.06 M methanesulfonic acid in water with 600 mL of acetonitrile. Degas the mobile phase using sonication or vacuum filtration before use.
- Standard Solution Preparation: Accurately weigh a suitable amount of iron(II) sulfate heptahydrate reference standard and dissolve it in the mobile phase to obtain a known concentration (e.g., 1.4 mg/mL).^[4]
- Sample Solution Preparation:
 - Take a representative sample of the iron(II) sulfate drug product (e.g., a crushed tablet).
 - Accurately weigh an amount of the sample equivalent to a target concentration of iron(II) sulfate.
 - Transfer the weighed sample to a volumetric flask.
 - Add a portion of the mobile phase and sonicate to dissolve the active ingredient.
 - Dilute to the mark with the mobile phase and mix thoroughly.
 - Filter the solution through a 0.45 µm syringe filter before injection.

3. Chromatographic Conditions

Parameter	Setting
Column	TSK-GEL Super ODS (50 x 4.6 mm, 2 μ m)[1][2][3]
Mobile Phase	0.06 M Methanesulfonic Acid in Water:Acetonitrile (40:60, v/v)[1][2][3]
Flow Rate	1.0 mL/min[2]
Column Temperature	35°C[2]
Injection Volume	10 μ L[2]
Detection Wavelength	282 nm[1][2][3]
Run Time	Approximately 5 minutes[1][2][3]

4. System Suitability

Before sample analysis, perform system suitability tests to ensure the chromatographic system is performing adequately. Inject the standard solution multiple times and evaluate the following parameters:

- Tailing Factor: The tailing factor for the iron(II) peak should be ≤ 2.0 .
- Theoretical Plates: The number of theoretical plates for the iron(II) peak should be ≥ 2000 .
- Relative Standard Deviation (RSD) of Peak Area: The RSD for replicate injections of the standard solution should be $\leq 2.0\%$.

5. Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Perform system suitability injections.
- Inject the standard solution(s) to generate a calibration curve.
- Inject the sample solutions.

- Identify the iron(II) peak in the sample chromatogram by comparing the retention time with that of the standard.
- Quantify the amount of iron(II) sulfate in the sample using the calibration curve.

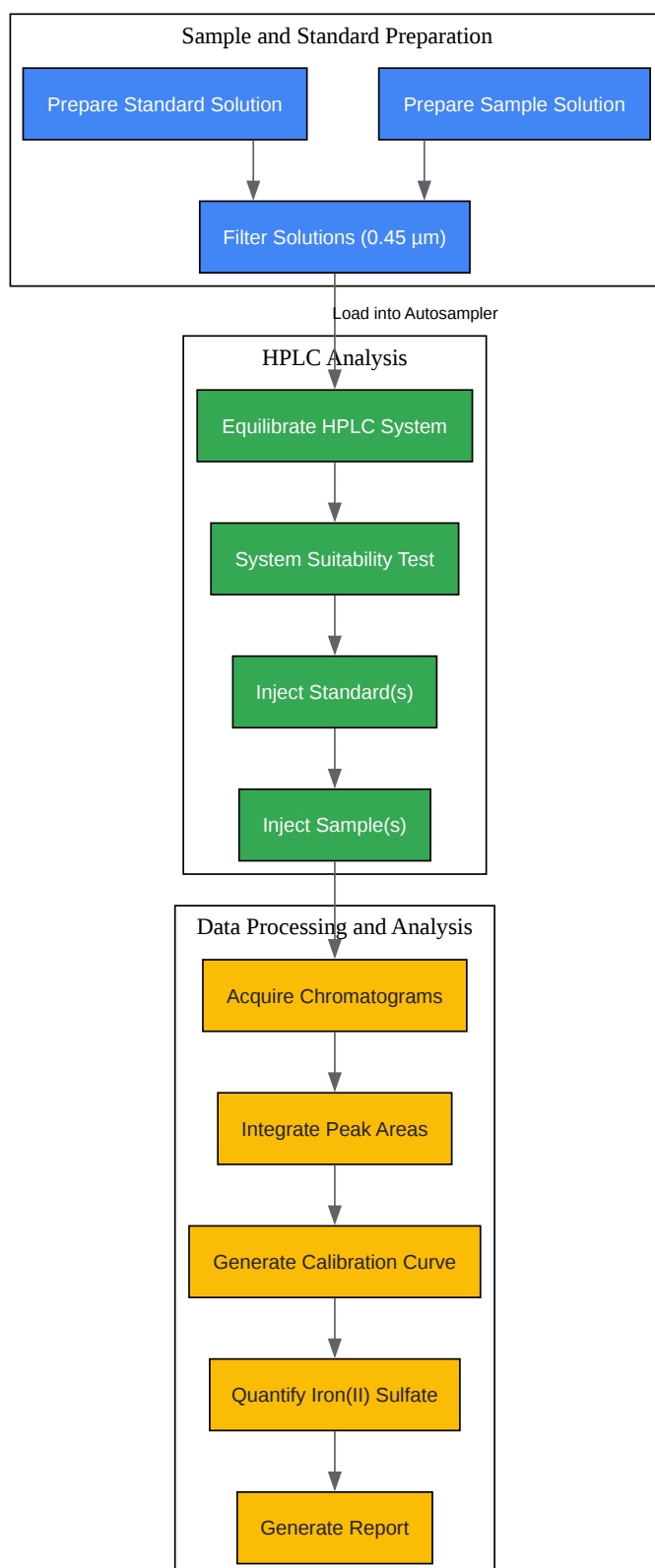
Data Presentation

Quantitative Data Summary for RP-HPLC Method with UV Detection

Parameter	Value	Reference
Linearity Range	0 - 0.5 µg/mL	[3]
Correlation Coefficient (r^2)	> 0.991	[3]
Limit of Detection (LOD)	2.67 ng/mL	[3]
Precision (%RSD)	3.11% (at 10 ng/mL)	[3]
Accuracy (Recovery)	98.57% - 101.69%	[3]

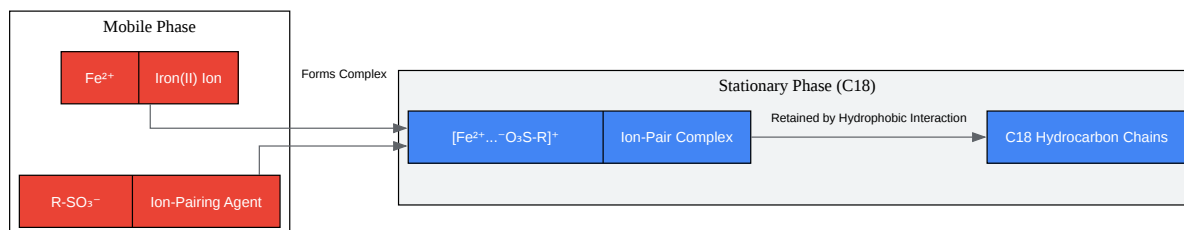
Note: The presented data is a compilation from a similar method and should be verified during method validation in your laboratory.

Mandatory Visualization



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Caption: Experimental workflow for the HPLC analysis of iron(II) sulfate.



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Caption: Logical relationship of ion-pairing chromatography for iron(II) analysis.

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References

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